

# In-Depth Technical Guide to 1-Bromo-1,1-dichloroacetone

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## Compound of Interest

Compound Name: 1-Bromo-1,1-dichloroacetone

Cat. No.: B129596

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## Introduction

**1-Bromo-1,1-dichloroacetone**, also known as 1-bromo-1,1-dichloro-2-propanone, is a halogenated ketone. It belongs to a class of compounds that are of interest in organic synthesis and are also recognized as disinfection byproducts (DBPs) in drinking water. This guide provides a comprehensive overview of its chemical identity, properties, probable synthesis, and safety considerations. Given the limited availability of specific experimental data for this compound, information from closely related analogs is included for comparative purposes.

## Chemical Identifiers and Properties

**1-Bromo-1,1-dichloroacetone** is identified by the CAS number 1751-16-2.<sup>[1][2]</sup> Its chemical structure and key identifiers are summarized in the tables below.

### Table 1: Chemical Identifiers for 1-Bromo-1,1-dichloroacetone

Identifier	Value
CAS Number	1751-16-2
IUPAC Name	1-bromo-1,1-dichloropropan-2-one[2]
Molecular Formula	C <sub>3</sub> H <sub>3</sub> BrCl <sub>2</sub> O[1]
Molecular Weight	205.87 g/mol [1]
Canonical SMILES	CC(=O)C(Cl)(Cl)Br[2]
InChI	InChI=1S/C3H3BrCl2O/c1-2(7)3(4,5)6/h1H3[2]
InChIKey	Not available

## Table 2: Comparative Physicochemical Properties

Specific experimental physical properties for **1-Bromo-1,1-dichloroacetone** are not readily available in the literature. The following table presents data for related halogenated acetones to provide an estimation of its characteristics.

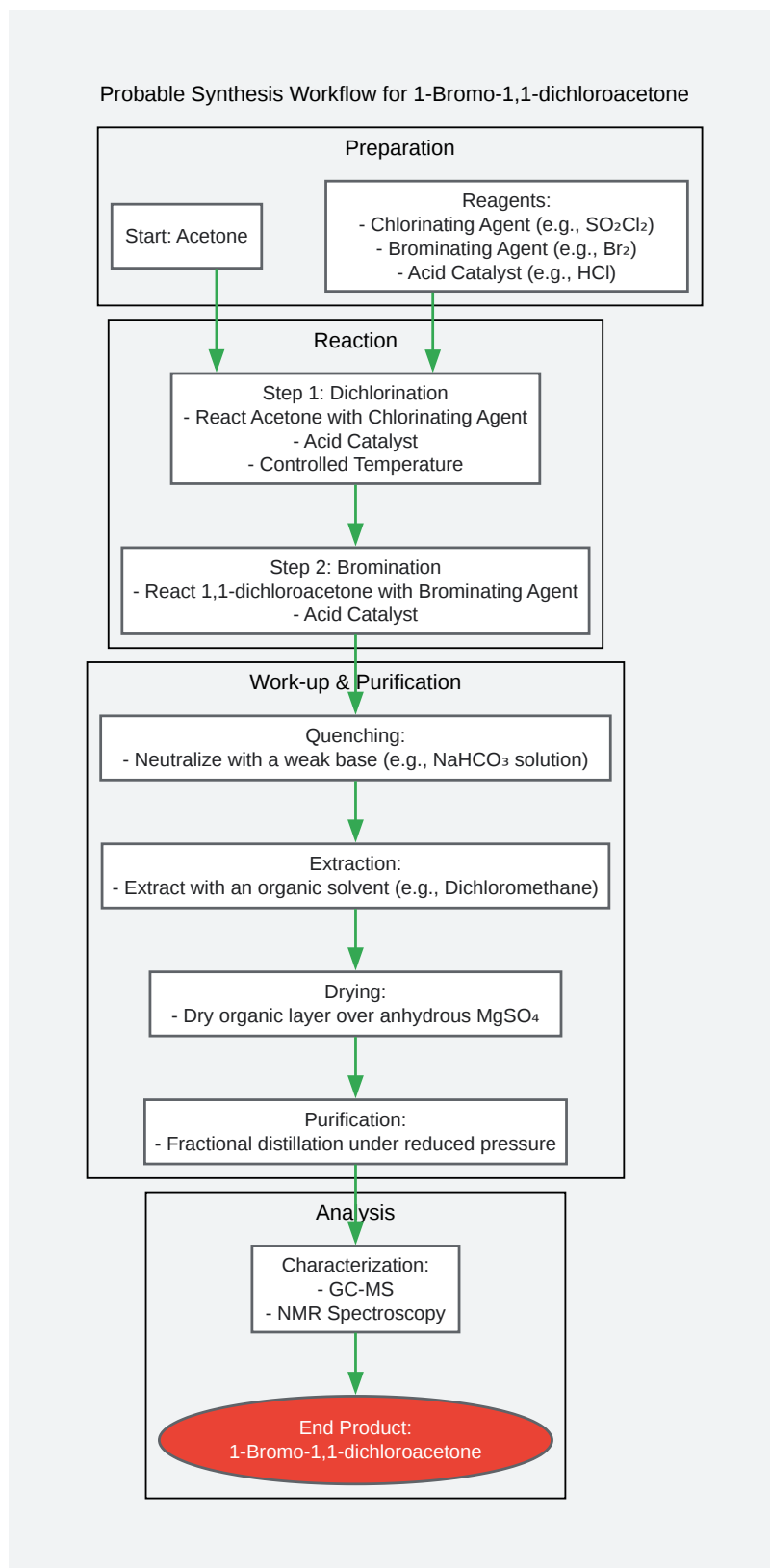
Property	1,1-Dichloroacetone	Bromoacetone
CAS Number	513-88-2[3][4]	598-31-2[5]
Molecular Formula	C <sub>3</sub> H <sub>4</sub> Cl <sub>2</sub> O[4]	C <sub>3</sub> H <sub>5</sub> BrO[5]
Molecular Weight	126.97 g/mol [4]	136.98 g/mol [6]
Boiling Point	117-118 °C[7]	137 °C[5]
Melting Point	-94.8 °C[3]	-36.5 °C[5]
Density	1.327 g/mL at 25 °C[7]	1.634 g/cm <sup>3</sup> [5]
Appearance	Not available	Colorless liquid, turns violet on standing[6]

## Probable Synthesis Methodology

A specific, detailed experimental protocol for the synthesis of **1-Bromo-1,1-dichloroacetone** is not well-documented in publicly available literature. However, a probable synthetic route can be inferred from the general methods for the halogenation of ketones. The synthesis would likely involve the sequential halogenation of acetone, first through chlorination to form a dichloroacetone intermediate, followed by bromination. The direct halogenation of acetone is known to be challenging to control and often results in a mixture of mono-, di-, and tri-halogenated products.

## Proposed Experimental Workflow

The following diagram illustrates a logical workflow for the synthesis of **1-Bromo-1,1-dichloroacetone**. This is a generalized protocol based on established methods for acetone halogenation.



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Caption: Generalized workflow for the synthesis of **1-Bromo-1,1-dichloroacetone**.

## Safety and Handling

Specific toxicological data for **1-Bromo-1,1-dichloroacetone**, such as LD50 values, are not readily available. However, based on the data for structurally similar compounds like bromoacetone and dichloroacetone, it should be handled as a hazardous substance. Bromoacetone is a known lachrymator and is very toxic by inhalation.[6] Contact with the liquid can cause painful burns.[6] 1,1-Dichloroacetone is also classified as a hazardous material.

## Recommended Safety Protocol

The following diagram outlines a recommended safety protocol for handling **1-Bromo-1,1-dichloroacetone** in a laboratory setting.

## Safety and Handling Protocol for 1-Bromo-1,1-dichloroacetone

## Personal Protective Equipment (PPE)

- Chemical resistant gloves (Nitrile or Neoprene)
- Safety goggles and face shield
- Lab coat
- Respiratory protection (use in a fume hood)

## Handling Procedures

- Work in a well-ventilated chemical fume hood.
- Avoid inhalation of vapors.
- Avoid contact with skin and eyes.
- Ground all equipment to prevent static discharge.

## First Aid Measures

## Skin Contact:

- Immediately flush with plenty of water for at least 15 minutes.
- Remove contaminated clothing.
- Seek medical attention.

## Eye Contact:

- Immediately flush with plenty of water for at least 15 minutes.
- Seek immediate medical attention.

## Inhalation:

- Move to fresh air.
- If not breathing, give artificial respiration.
- Seek immediate medical attention.

## Ingestion:

- Do NOT induce vomiting.
- Rinse mouth with water.
- Seek immediate medical attention.

## Storage and Disposal

## Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials (e.g., strong oxidizing agents, bases).

## Disposal:

- Dispose of in accordance with local, state, and federal regulations for hazardous waste.

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Caption: Recommended safety and handling procedures for **1-Bromo-1,1-dichloroacetone**.

## Formation as a Disinfection Byproduct

Halogenated acetones, including brominated and chlorinated species, are known to form as disinfection byproducts (DBPs) during water treatment processes that use chlorine-based disinfectants. The formation of these compounds is influenced by the presence of natural organic matter (NOM) and bromide ions in the source water.[8] Increasing bromide concentrations in raw water can lead to a shift towards the formation of more brominated DBP species during chlorination.[8] The general mechanism involves the reaction of chlorine with bromide to form hypobromous acid, which is a more powerful brominating agent than hypochlorous acid is a chlorinating agent. These reactive bromine species then react with organic precursors in the water to form brominated DBPs.

## Conclusion

**1-Bromo-1,1-dichloroacetone** is a halogenated ketone with limited currently available specific data. Its identity is confirmed with a CAS number and various chemical identifiers. While detailed experimental protocols and physicochemical properties are yet to be fully documented, its synthesis can be logically deduced from established halogenation reactions of acetone. Due to its structural similarity to other toxic halogenated ketones, it must be handled with stringent safety precautions. Its presence as a potential disinfection byproduct highlights the importance of understanding the formation of halogenated organic compounds in water treatment. Further research is needed to fully characterize the properties, reactivity, and toxicological profile of this compound to support its potential applications in research and to better understand its environmental impact.

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